2-Chloro-3-fluoro-5-nitropyridine reactivity profile

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Compound of Interest

Compound Name:	*2-Chloro-3-fluoro-5-nitropyridine*
CAS No.:	*1079179-12-6*
Cat. No.:	*B1393277*

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An In-depth Technical Guide to the Reactivity Profile of **2-Chloro-3-fluoro-5-nitropyridine**

Abstract

2-Chloro-3-fluoro-5-nitropyridine is a highly functionalized heterocyclic compound of significant interest in the pharmaceutical and agrochemical industries.[1][2] Its utility as a synthetic building block is derived from a distinct and predictable reactivity profile, governed by the electronic interplay of its substituents: a pyridine nitrogen, a strongly electron-withdrawing nitro group, and two different halogen atoms. This guide provides a comprehensive analysis of the molecule's reactivity, with a primary focus on Nucleophilic Aromatic Substitution (SNAr), nitro group reduction, and potential for cross-coupling reactions. We will delve into the mechanistic principles dictating regioselectivity, provide field-proven experimental protocols, and illustrate key transformations to offer researchers a thorough understanding of how to effectively utilize this versatile intermediate.

Introduction: A Versatile Heterocyclic Building Block

In the landscape of modern medicinal and process chemistry, halogenated and nitrated pyridines are indispensable intermediates.[3][4] **2-Chloro-3-fluoro-5-nitropyridine** (CAS No.

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1079179-12-6) has emerged as a crucial precursor for the synthesis of complex molecular architectures, particularly active pharmaceutical ingredients (APIs) like kinase inhibitors and advanced antibacterial agents.[1][2] The strategic placement of its functional groups—chloro, fluoro, and nitro—creates a unique electronic environment that allows for a series of selective and high-yield transformations.

The core of its utility lies in the electron-deficient nature of the pyridine ring, which is further activated by the potent electron-withdrawing nitro group at the 5-position.[2] This activation renders the halogen substituents susceptible to Nucleophilic Aromatic Substitution (SNAr), the primary reaction pathway for this molecule. Understanding the principles that govern which halogen is preferentially displaced is paramount for synthetic planning. This guide will explore the causality behind its reactivity, offering both theoretical grounding and practical, step-by-step methodologies.

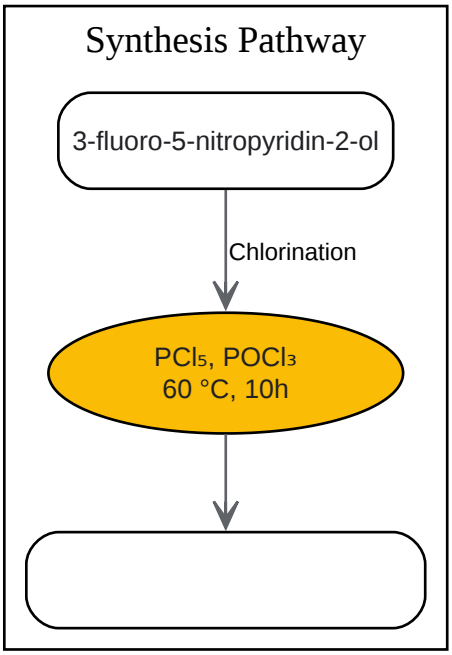
Physicochemical Properties

A foundational understanding of the physical and chemical properties of **2-chloro-3-fluoro-5-nitropyridine** is essential for its safe handling, storage, and application in synthesis.

Property	Value	Source
CAS Number	1079179-12-6	[1][5][6]
Molecular Formula	$C_5H_2ClFN_2O_2$	[1][6]
Molecular Weight	176.53 g/mol	[6]
Appearance	White crystalline powder	[1]
Boiling Point	247.0 ± 35.0 °C (Predicted)	[1][5]
Density	~1.6 g/cm³ (Predicted)	[1][5]
Flash Point	~103.2 °C	[1]
Storage	Store in a cool, dry place in a tightly sealed container.[1]	

Synthesis of 2-Chloro-3-fluoro-5-nitropyridine

The compound is typically synthesized from 3-fluoro-5-nitropyridin-2-ol through a chlorination reaction. The use of phosphorus oxychloride and phosphorus pentachloride is a standard and effective method for converting the pyridin-2-one tautomer to the 2-chloro derivative.[7][8]



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*A simplified diagram of the synthesis of **2-chloro-3-fluoro-5-nitropyridine**.*

Detailed Experimental Protocol: Synthesis

This protocol is adapted from established procedures for the chlorination of hydroxypyridines.[5][7]

- Reaction Setup: To a stirred solution of 3-fluoro-5-nitropyridin-2-ol (1.5 g, 9.48 mmol) in phosphorus oxychloride (15 mL), slowly add phosphorus pentachloride (2.96 g, 14.22 mmol) at 60 °C.
- Reaction Execution: Maintain the reaction mixture at 60 °C with continuous stirring for 10 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Workup - Quenching: After the reaction is complete, cool the mixture to room temperature. Carefully and slowly pour the reaction mixture onto crushed ice in a separate beaker.

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- Workup - Extraction: Extract the aqueous mixture with ethyl acetate (3 x 20 mL). Combine the organic layers.
- Workup - Washing: Wash the combined organic layer with a saturated sodium carbonate (Na_2CO_3) solution (25 mL) to neutralize any remaining acid, followed by a wash with brine.
- Drying and Concentration: Dry the organic layer over anhydrous magnesium sulfate ($MgSO_4$), filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude material using silica gel column chromatography (eluent: 5% ethyl acetate in hexane) to afford pure **2-chloro-3-fluoro-5-nitropyridine** as a solid (Typical yield: ~97%).[5][7]

Core Reactivity: Nucleophilic Aromatic Substitution (SNAr)

The primary mode of reactivity for **2-chloro-3-fluoro-5-nitropyridine** is Nucleophilic Aromatic Substitution (SNAr). The electron-deficient pyridine ring is highly activated towards attack by nucleophiles, a characteristic significantly enhanced by the strong -I and -M effects of the nitro group.[2]

Regioselectivity: The C-2 Position as the Favored Site

A critical question for this molecule is the site of nucleophilic attack: the C-2 position (bearing the chlorine) or the C-3 position (bearing the fluorine). In SNAr reactions, the rate-determining step is typically the formation of the negatively charged intermediate, known as the Meisenheimer complex. The regioselectivity is therefore dictated by the stability of this intermediate.

- Attack at C-2 (Observed): When a nucleophile attacks the C-2 position, the resulting negative charge can be delocalized onto the electronegative pyridine nitrogen and, critically, onto the oxygen atoms of the para-related nitro group through resonance. This extensive delocalization creates a highly stabilized Meisenheimer complex, favoring this reaction pathway.
- Attack at C-3 (Disfavored): An attack at the C-3 position results in a Meisenheimer complex where the negative charge cannot be effectively delocalized onto the nitro group. The

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resonance stabilization is significantly less effective, making this pathway kinetically and thermodynamically less favorable.

This pronounced selectivity for the position that is ortho or para to a strong electron-withdrawing group is a cornerstone principle of SNAr chemistry on aromatic rings.[9] Thus, the chlorine atom at C-2 is the active site for substitution.

*Mechanism of SNAr on **2-chloro-3-fluoro-5-nitropyridine** at the C-2 position.*

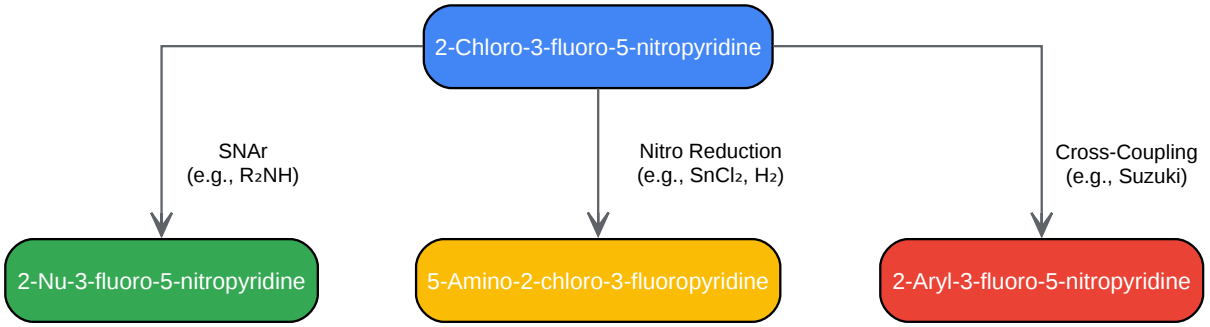
Typical Nucleophiles and Applications

The C-2 chlorine can be displaced by a wide variety of nucleophiles, making it a versatile handle for introducing molecular diversity.[1]

- N-Nucleophiles: Primary and secondary amines react readily to form 2-amino-3-fluoro-5-nitropyridine derivatives. This is a common strategy in drug discovery for building scaffolds. [4]
- O-Nucleophiles: Alkoxides (e.g., sodium methoxide) and phenoxides can be used to synthesize the corresponding ethers.
- S-Nucleophiles: Thiols and their conjugate bases (thiolates) react cleanly to form thioethers.

Further Chemical Transformations

Beyond SNAr, the other functional groups on the ring can be selectively transformed, further expanding the synthetic utility of the molecule.



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*Key synthetic transformations from **2-chloro-3-fluoro-5-nitropyridine**.*

Reduction of the Nitro Group

The nitro group can be efficiently reduced to a primary amine, providing a key functional group for further elaboration (e.g., amide bond formation, diazotization). This transformation is fundamental to the synthesis of many biologically active compounds.[1][4]

Common Reducing Agents:

- Tin(II) Chloride ($SnCl_2$): A classic and reliable method for nitro group reduction in the presence of acid.[4]
- Catalytic Hydrogenation: Using catalysts like Palladium on Carbon (Pd/C) or Platinum(IV) oxide (PtO_2) under a hydrogen atmosphere. This method is clean but may not be compatible with other reducible functional groups.
- Iron (Fe) or Zinc (Zn) in Acetic Acid: A cost-effective method often used in industrial-scale synthesis.

Detailed Experimental Protocol: Nitro Group Reduction

This protocol describes a typical reduction using tin(II) chloride.[4]

- Reaction Setup: In a round-bottom flask, dissolve **2-chloro-3-fluoro-5-nitropyridine** in a suitable solvent like ethanol or ethyl acetate.
- Reagent Addition: Add an excess of tin(II) chloride dihydrate ($SnCl_2 \cdot 2H_2O$) (typically 4-5 equivalents) to the solution.
- Reaction Execution: Heat the mixture to reflux and stir for several hours until TLC analysis indicates complete consumption of the starting material.
- Workup - Basification: Cool the reaction mixture and carefully add a saturated solution of sodium bicarbonate ($NaHCO_3$) or sodium hydroxide (NaOH) until the solution is basic (pH > 8). This will precipitate tin salts.

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- Workup - Filtration & Extraction: Filter the mixture through a pad of celite to remove the inorganic salts. Extract the filtrate with ethyl acetate or dichloromethane.

- Drying and Concentration: Combine the organic extracts, dry over anhydrous sodium sulfate (Na_2SO_4), filter, and concentrate under reduced pressure to yield 5-amino-2-chloro-3-fluoropyridine.

Cross-Coupling Reactions

The C-Cl bond at the activated C-2 position can potentially participate in palladium-catalyzed cross-coupling reactions such as Suzuki, Stille, or Buchwald-Hartwig aminations.[1][2] This allows for the formation of C-C or C-N bonds, enabling the introduction of aryl, heteroaryl, or complex amine fragments, which is a powerful strategy in modern drug development.

Safety and Handling

As a reactive chemical intermediate, **2-chloro-3-fluoro-5-nitropyridine** must be handled with appropriate care.

- Hazards: The compound is harmful if swallowed, causes skin irritation, and causes serious eye irritation. It may also cause respiratory irritation.[6]

- Precautions: Use in a well-ventilated area or fume hood. Wear appropriate personal protective equipment (PPE), including safety goggles, chemical-resistant gloves, and a lab coat. Avoid breathing dust.

- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents, strong acids, and strong bases.[1][10]

Conclusion

2-Chloro-3-fluoro-5-nitropyridine is a valuable and versatile building block whose reactivity is dominated by the electronic properties of its substituents. Its profile is characterized by a highly regioselective Nucleophilic Aromatic Substitution at the C-2 position, driven by the powerful stabilizing influence of the pyridine nitrogen and the C-5 nitro group. Subsequent transformations, most notably the reduction of the nitro group, open pathways to a vast array of complex derivatives. A thorough understanding of this reactivity profile allows chemists to

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strategically and efficiently incorporate this pyridine scaffold into advanced materials, agrochemicals, and next-generation pharmaceuticals.

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